

# Efficacy of different advanced oxidation processes for Reactive red 180 degradation

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## Compound of Interest

Compound Name: Reactive red 180

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## A Comparative Guide to Advanced Oxidation Processes for the Degradation of **Reactive Red 180**

This guide provides a comprehensive comparison of the efficacy of various Advanced Oxidation Processes (AOPs) for the degradation of the azo dye **Reactive Red 180** (RR 180). The content is tailored for researchers, scientists, and professionals in drug development and environmental science, offering objective performance comparisons supported by experimental data.

## Introduction to Advanced Oxidation Processes for Dye Degradation

Advanced Oxidation Processes (AOPs) are a set of chemical treatment procedures designed to remove organic and inorganic pollutants from water and wastewater. These processes are characterized by the in-situ generation of highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ), which are powerful oxidizing agents capable of breaking down complex organic molecules, such as dyes, into simpler and less harmful substances. Due to their complex aromatic structure, azo dyes like **Reactive Red 180** are often resistant to conventional wastewater treatment methods, making AOPs an effective alternative for their degradation.

This guide focuses on a comparative analysis of four prominent AOPs for the degradation of **Reactive Red 180**:

- UV/H<sub>2</sub>O<sub>2</sub> Process
- Fenton and Photo-Fenton Processes
- Ozonation
- Heterogeneous Photocatalysis with TiO<sub>2</sub>

The performance of these methods is evaluated based on decolorization efficiency, Chemical Oxygen Demand (COD) reduction, and Total Organic Carbon (TOC) removal.

## Comparative Performance of AOPs for Reactive Red 180 Degradation

The efficacy of different AOPs for the degradation of **Reactive Red 180** and similar reactive dyes is summarized in the tables below. It is important to note that experimental conditions significantly influence the degradation efficiency.

### Table 1: Decolorization Efficiency of Reactive Red 180 by Various AOPs

Advanced Oxidation Process	Initial Dye Concentration (mg/L)	Key Experimental Conditions	Decolorization Efficiency (%)	Reaction Time (min)	Reference
UV/H <sub>2</sub> O <sub>2</sub>	100	pH 7, H <sub>2</sub> O <sub>2</sub> : 700 mM, Solar Light (60,000-90,000 lux)	100	Not Specified	[1][2]
Photo-Fenton	150 (as RR 2)	pH 3, [Fe <sup>2+</sup> ]/[H <sub>2</sub> O <sub>2</sub> ] molar ratio: 1:80, UV Lamp (15 W)	99.9	10	[3][4]
Ozonation	100 (as RR 120)	pH 12, O <sub>3</sub> flow rate: 60 LPH	~99	60	[5]
Photocatalysis (Visible Light/TiO <sub>2</sub> /Oxone)	5 x 10 <sup>-5</sup> M	pH not specified, TiO <sub>2</sub> : 1.428 g/L, Oxone: 1 mM	~95	120	[6]

**Table 2: COD and TOC Removal Efficiency for Reactive Dyes by Various AOPs**

Advanced Oxidation Process	Dye (Initial Concentration)	Key Experimental Conditions	COD Removal (%)	TOC Removal (%)	Reaction Time (min)	Reference
UV/H <sub>2</sub> O <sub>2</sub>	Simulated Textile Effluent	pH 8, H <sub>2</sub> O <sub>2</sub> : 0.6 M	85.26	Not Reported	81	[7]
Photo-Fenton	150 mg/L (as RR 2)	pH 3, [Fe <sup>2+</sup> ]/[H <sub>2</sub> O <sub>2</sub> ] molar ratio: 1:80, UV Lamp (15 W)	95	Not Reported	10	[3][4]
Ozonation (O <sub>3</sub> /UV/Persulfate)	100 mg/L (as RR 120)	pH 12, O <sub>3</sub> flow rate: 60 LPH, Persulfate: 1:40 ratio	Not Reported	69	Not Specified	[5]
Photocatalysis (Visible Light/TiO <sub>2</sub> /Oxone)	Not Specified (RR 180)	Not Specified	Not Reported	80	300	[6]

## Experimental Protocols

Detailed methodologies for the cited experiments are provided below to allow for replication and further investigation.

### UV/H<sub>2</sub>O<sub>2</sub> Process

Objective: To decolorize **Reactive Red 180** dye solution using solar light-assisted H<sub>2</sub>O<sub>2</sub>.

Materials:

- **Reactive Red 180** dye
- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ , 50%)
- 250 ml conical flasks with side arms
- pH meter
- Sodium hydroxide ( $\text{NaOH}$ ) and Hydrochloric acid ( $\text{HCl}$ ) for pH adjustment

Procedure:

- Prepare a 100 mg/L aqueous solution of **Reactive Red 180**.
- Take 250 ml of the dye solution in a conical flask.
- Adjust the initial pH of the solution to 7 using dilute  $\text{HCl}$  or  $\text{NaOH}$ .
- Add 700 mM of  $\text{H}_2\text{O}_2$  to the solution.
- Expose the flask to direct sunlight with a lux intensity in the range of 60,000-90,000 lux.
- Withdraw samples at regular intervals to measure the decolorization using a UV-Vis spectrophotometer at the maximum wavelength of RR 180.

## Photo-Fenton Process (for Reactive Red 2)

Objective: To degrade Reactive Red 2 (a similar azo dye) using the photo-Fenton process.

Materials:

- Reactive Red 2 dye
- Ferrous sulfate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) and Sodium hydroxide ( $\text{NaOH}$ ) for pH adjustment

- UV reactor (9.6 L working volume) with a 15 W UV lamp ( $\lambda = 253.7$  nm)
- Magnetic stirrer

Procedure:

- Prepare a 150 ppm aqueous solution of Reactive Red 2.
- Load the UV reactor with the dye solution.
- Add the ferrous sulfate catalyst.
- Adjust the pH of the solution to 3.0 using 0.1 M or 0.01 M  $\text{H}_2\text{SO}_4$  or 0.1 M NaOH.
- Add hydrogen peroxide to achieve a  $[\text{Fe}^{2+}]/[\text{H}_2\text{O}_2]$  molar ratio of 1:80.
- Turn on the UV lamp to initiate the photo-Fenton reaction, and start timing.
- Withdraw samples every 5 minutes for analysis of color and COD removal.

## Ozonation Process (for Reactive Red 120)

Objective: To degrade Reactive Red 120 using ozonation.

Experimental Setup:

- Ozone generator
- Gas cylinder with a gas diffuser
- Reaction vessel
- pH meter

Procedure:

- Prepare a synthetic wastewater solution containing 100 mg/L of Reactive Red 120.

- Adjust the pH of the solution to the desired value (e.g., pH 12 for high efficiency) using NaOH.[5]
- Transfer the solution to the reaction vessel.
- Bubble ozone gas through the solution using the gas diffuser at a constant flow rate (e.g., 60 LPH).[5]
- Collect samples at different time intervals to measure decolorization and TOC removal.

## Photocatalytic Degradation with TiO<sub>2</sub>

Objective: To investigate the visible light-assisted photocatalytic degradation of **Reactive Red 180** using TiO<sub>2</sub> and an oxidant.

Materials:

- **Reactive Red 180** dye
- Colloidal Titanium dioxide (TiO<sub>2</sub>)
- Oxone (potassium peroxomonosulfate) as an electron acceptor
- Visible light source
- Reaction vessel
- Magnetic stirrer

Procedure:

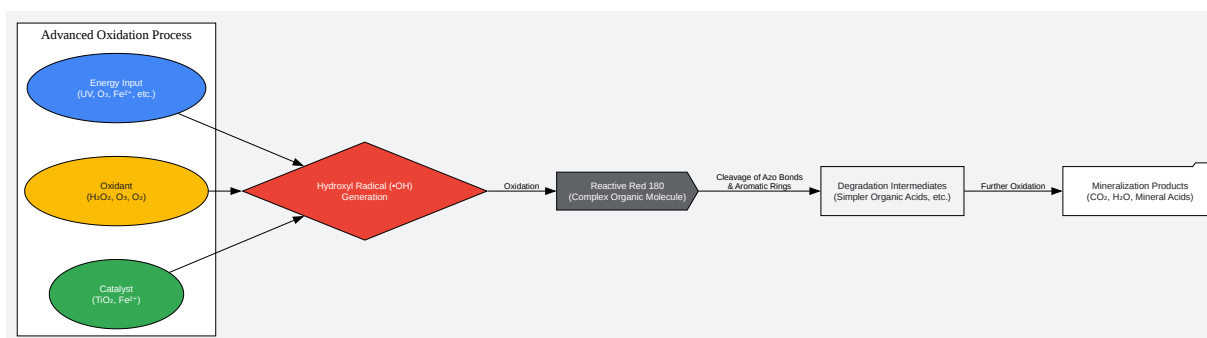
- Prepare an aqueous suspension of TiO<sub>2</sub> (e.g., 1.428 g/L).[6]
- Add **Reactive Red 180** to the suspension to a final concentration of  $5 \times 10^{-5}$  M.[6]
- Add Oxone to a final concentration of 1 mM.[6]
- Place the reaction vessel under a visible light source and stir the suspension continuously.

- Monitor the degradation by measuring the decolorization rate (UV-Vis spectrophotometry) and the reduction in Total Organic Carbon (TOC) content over time.[6]

## Visualizing the Processes

The following diagrams illustrate the general mechanisms and workflows of the discussed Advanced Oxidation Processes.

### General Mechanism of AOPs for Dye Degradation

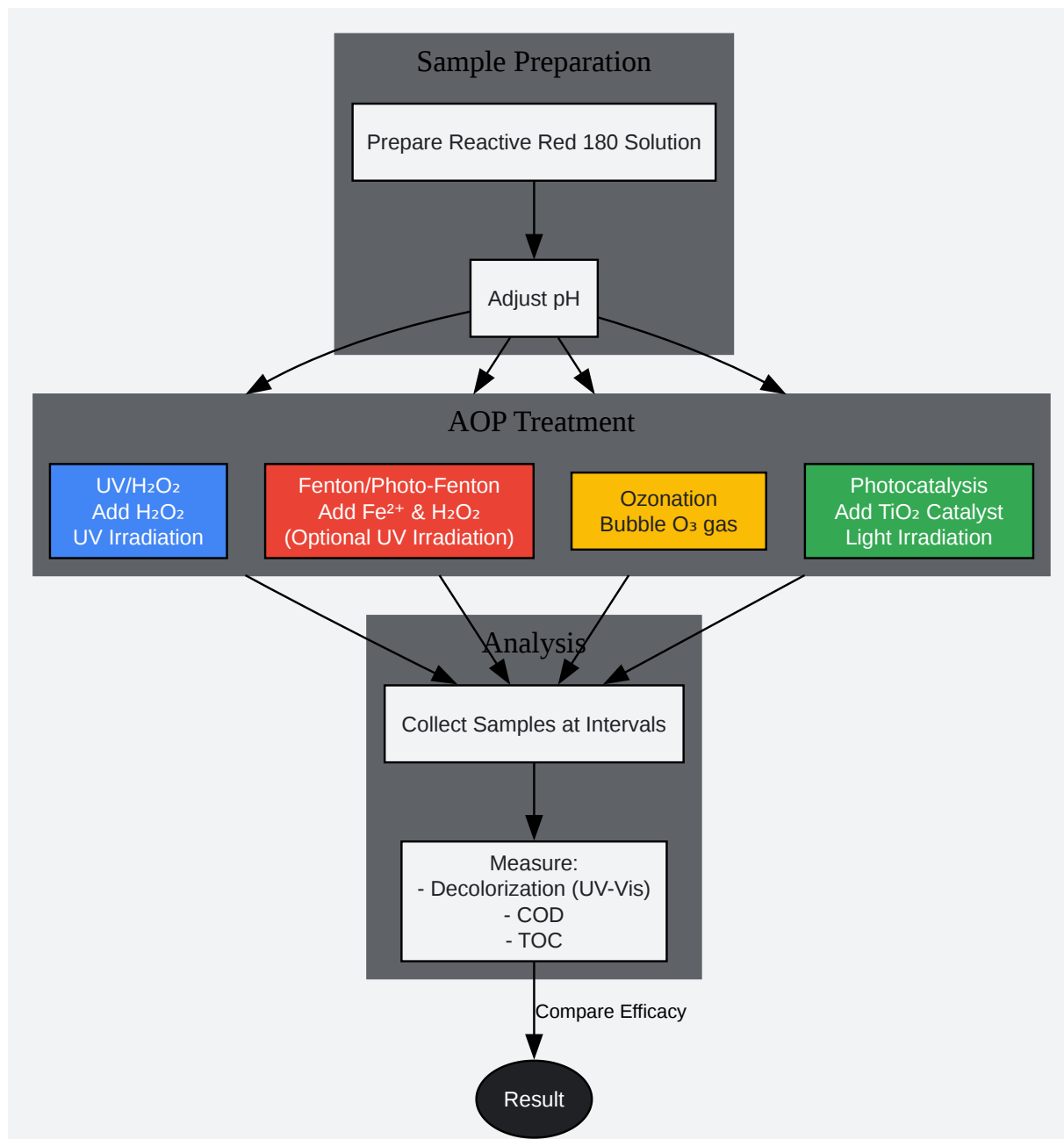


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Caption: General mechanism of dye degradation by Advanced Oxidation Processes.

## Comparative Experimental Workflow





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Caption: Comparative workflow for evaluating different AOPs.

## Conclusion

The degradation of **Reactive Red 180** can be effectively achieved by several Advanced Oxidation Processes. The choice of the most suitable AOP depends on various factors, including the desired degradation efficiency, treatment time, operational costs, and the specific composition of the wastewater.

- UV/H<sub>2</sub>O<sub>2</sub> and Photo-Fenton processes demonstrate high decolorization efficiencies in relatively short treatment times, particularly under acidic conditions for the Photo-Fenton process.
- Ozonation is also highly effective for decolorization, with its efficiency being significantly influenced by the solution pH.
- Photocatalysis with TiO<sub>2</sub>, especially when enhanced with other oxidants like oxone, shows great potential for not only decolorization but also for achieving high levels of mineralization (TOC removal), although it may require longer reaction times.

Further research should focus on optimizing the operational parameters for each AOP to enhance their efficiency and cost-effectiveness for the treatment of textile effluents containing **Reactive Red 180**. Additionally, pilot-scale studies are necessary to validate the laboratory findings and assess the feasibility of these technologies for industrial applications.

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